

Safeguarding Your Research: A Guide to Handling 10-Formyltetrahydrofolic Acid

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Compound of Interest

Compound Name: 10-Formyltetrahydrofolic acid

Cat. No.: B15570931

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For researchers, scientists, and drug development professionals, ensuring the integrity of your work and the safety of your team is paramount. This guide provides essential, immediate safety and logistical information for handling **10-Formyltetrahydrofolic acid**, a crucial intermediate in one-carbon metabolism. Adherence to these protocols will help maintain the chemical's stability and prevent contamination, ensuring the accuracy and reliability of your experimental outcomes.

While **10-Formyltetrahydrofolic acid** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is crucial to handle it with the care afforded to all laboratory chemicals. One safety data sheet for a related compound, 10-Formylfolic acid, indicates it may cause allergic skin reactions and respiratory difficulties if inhaled, underscoring the importance of minimizing exposure.^[1]

Essential Safety and Handling Information

Proper storage and handling are critical to prevent the degradation of **10-Formyltetrahydrofolic acid**.^[2] It is susceptible to degradation from light, heat, and oxidation.^[2]

Parameter	Recommendation	Source(s)
Storage Temperature	Solid Form: -20°C. Solution: -80°C.	[2]
Storage Conditions	Tightly sealed, amber vial under an inert atmosphere (e.g., nitrogen). Protect from light and moisture.	[2][3]
Appearance	Yellow to brown solid powder.	[3][4]
Stability	Stable in solid form under recommended conditions. Solutions are reported to be stable for up to one year at -80°C. Relatively stable across a pH range of 2 to 10.	[2]
Solubility	Soluble in DMSO. The disodium salt form generally has enhanced water solubility and stability.	[3][4][5]
Shipping	Often shipped on dry ice.	[3]

Operational Plan: Step-by-Step Handling Procedures

This section provides a procedural workflow for the safe handling of **10-Formyltetrahydrofolic acid** from receipt to disposal.

1. Receiving and Inspection:

- Upon receipt, verify that the container is intact and properly labeled.
- Note the shipping conditions (e.g., received on dry ice) and transfer immediately to the appropriate storage.

- Review the supplier's Safety Data Sheet (SDS) and Certificate of Analysis.

2. Storage:

- Store the solid compound at -20°C in a tightly sealed, light-protected container, preferably under an inert atmosphere.[\[2\]](#)
- For solutions, aliquot into single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.[\[2\]](#)[\[3\]](#)

3. Preparation of Solutions:

- Handle the solid powder in a designated area, such as a chemical fume hood or a balance enclosure, to minimize inhalation of dust.
- Wear appropriate Personal Protective Equipment (PPE) as outlined in the table below.
- Use newly opened or anhydrous solvents for reconstitution, as some forms can be hygroscopic.[\[3\]](#)
- If using DMSO for solubilization, ultrasonic and warming may be necessary.[\[3\]](#)

4. Use in Experiments:

- When working with solutions, conduct all procedures in a well-ventilated area or a chemical fume hood.
- Avoid direct contact with skin and eyes.
- Minimize exposure to light, especially UV radiation.[\[2\]](#)

5. Spill Response:

- In case of a spill of the solid powder, gently sweep it up to avoid creating dust. Use a damp cloth or paper towel to wipe the area.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed container for disposal.

- Ventilate the area of the spill.
- Wash hands thoroughly after cleanup.

Personal Protective Equipment (PPE)

The following PPE is recommended as a minimum standard when handling **10-Formyltetrahydrofolic acid** in a laboratory setting.[\[6\]](#)[\[7\]](#)

PPE Category	Type/Characteristics	Application
Hand Protection	Disposable nitrile gloves.	Required when handling the solid or solutions to prevent skin contact. [6] [8]
Eye Protection	Safety glasses with side shields or safety goggles.	Minimum requirement to protect from dust particles or splashes. [8] [9]
Body Protection	Laboratory coat.	Protects skin and clothing from potential contamination. [8] [9]
Respiratory Protection	N95 respirator or use of a chemical fume hood.	Recommended when handling the powder outside of a contained workspace to prevent inhalation. [6] [9]

Disposal Plan

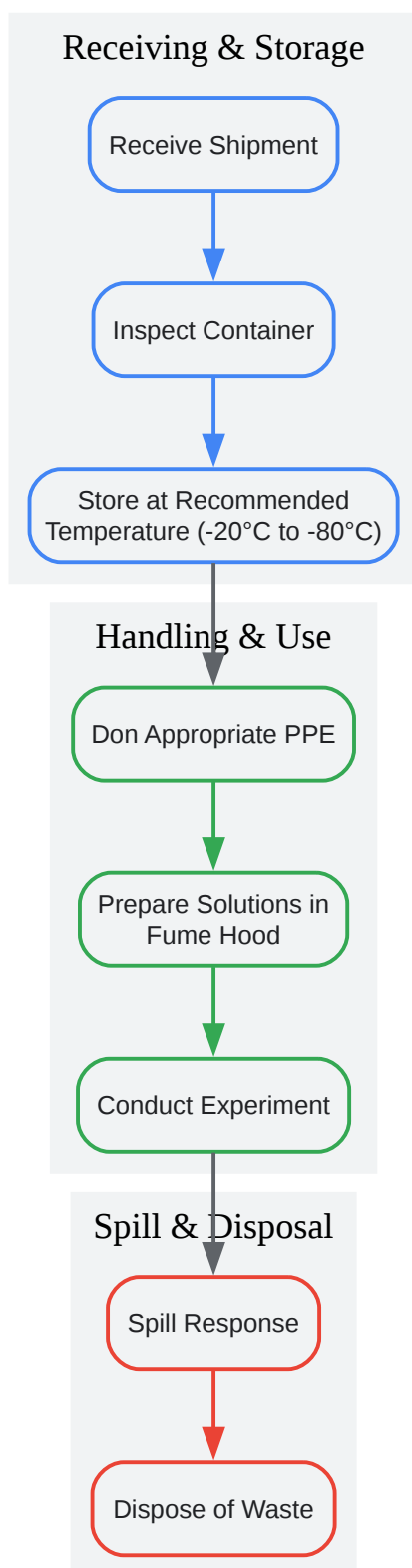
Dispose of **10-Formyltetrahydrofolic acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Unused Solid or Solutions: Dispose of as chemical waste through your institution's hazardous waste program.
- Contaminated Labware (e.g., pipette tips, tubes): Place in a designated, sealed waste container for chemical waste disposal.

- Contaminated PPE (e.g., gloves): Remove and dispose of in the appropriate laboratory waste stream. Do not wear contaminated PPE outside of the laboratory.

Visual Workflow for Handling 10-Formyltetrahydrofolic Acid

The following diagram illustrates the key steps for the safe handling of **10-Formyltetrahydrofolic acid**.

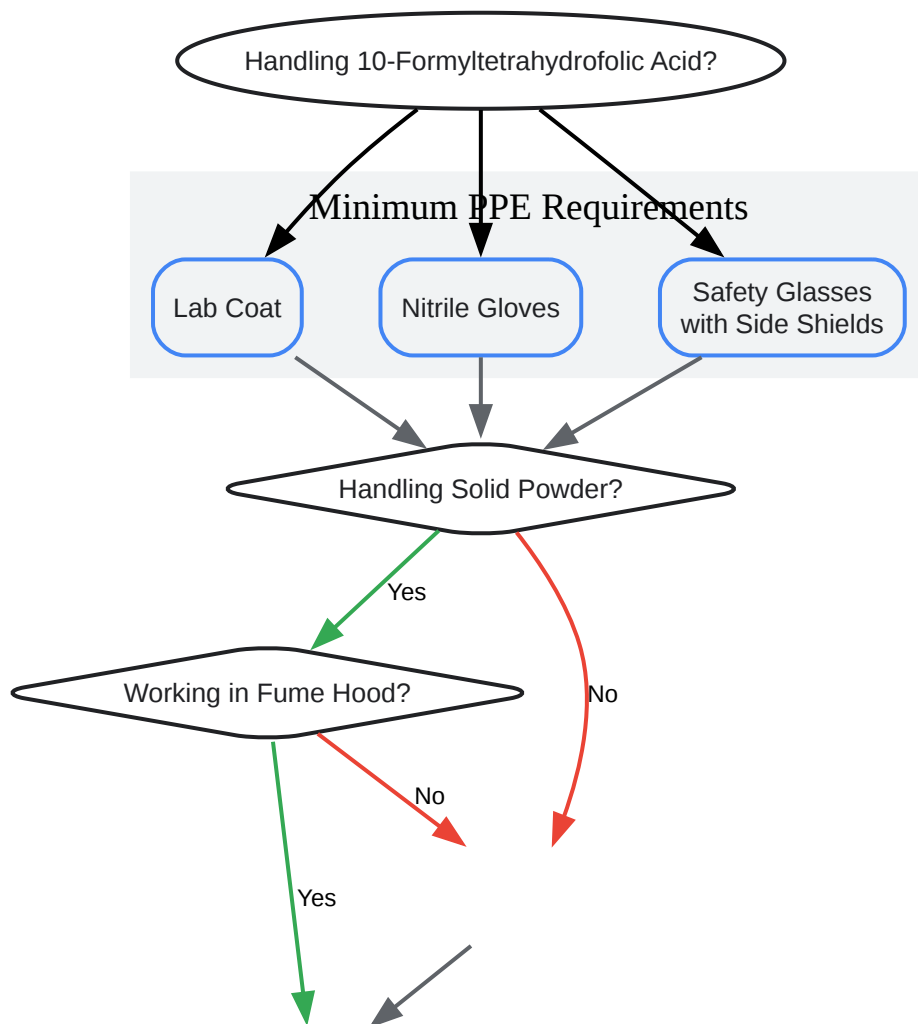


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Caption: Workflow for the safe handling of **10-Formyltetrahydrofolic acid**.

Decision-Making for Personal Protective Equipment (PPE)

This diagram outlines the decision-making process for selecting the appropriate level of PPE.



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Caption: Decision tree for selecting appropriate PPE.

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